

Proper Disposal Procedures for EP1013

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Compound of Interest

Compound Name: EP1013

Cat. No.: B15582386

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This document provides detailed procedures for the proper disposal of substances identified as **EP1013**. It is critical to note that "EP1013" may refer to at least two distinct products: a component of an epoxy resin flooring system and a research-grade caspase inhibitor. The disposal protocols for these substances differ significantly due to their distinct chemical compositions and associated hazards.

Section 1: EP1013 as a Flooring Component (FLOOR EXPERT EP 1013 KOMPONENTA A)

This section outlines the disposal procedures for the epoxy resin component, "FLOOR EXPERT EP 1013 KOMPONENTA A". This product is classified as hazardous, and disposal must be conducted in accordance with local and national regulations.

Hazard Profile and Safety Precautions

Hazard Statements:

- Causes skin irritation (H315).[1]
- May cause an allergic skin reaction (H317).[1]
- Causes serious eye irritation (H319).[1]
- Toxic to aquatic life with long-lasting effects (H411).[1]

Personal Protective Equipment (PPE):

- Wear protective gloves.[\[1\]](#)
- Wear eye and face protection.[\[1\]](#)
- In case of fire, wear a self-contained breathing apparatus.[\[1\]](#)

Quantitative Data Summary

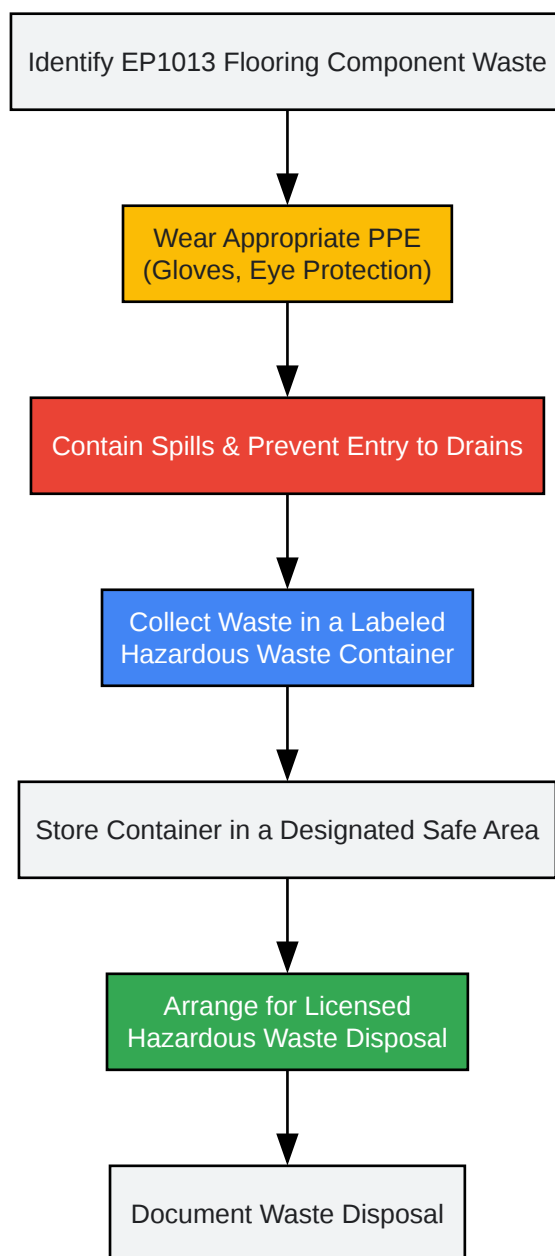
Property	Value	Reference
Hazardous Components	Reaction product: bisphenol-A-(epichlorhydrin); epoxy resin (number average molecular weight ≤ 700), bis-[4-(2,3-epoxipropoxy)phenyl]propane, Bisphenol-F-epichlorhydrin-epoxy resin, oxirane, mono[(C12-14-alkyloxy)methyl] derivs.	[1]
Hazard Classifications	Skin Irrit. 2, Eye Irrit. 2, Skin Sens. 1, Aquatic Chronic 2	[1]
Precautionary Statements	P261, P264, P273, P280, P333 + P313, P391	[1]

Step-by-Step Disposal Protocol

- Containment:
 - Prevent the product from entering drains, rivers, or lakes.[\[1\]](#)
 - In case of a spill, collect the spillage to prevent environmental contamination.[\[1\]](#)
 - Keep the chemical in its original container. Do not mix with other waste.[\[2\]](#)
- Waste Collection:
 - For spills, use an absorbent material to collect the liquid.

- Place all waste material, including contaminated absorbent materials and empty containers, into a designated, labeled hazardous waste container.
- Handle uncleaned containers as you would the product itself.[\[2\]](#)
- Labeling:
 - Clearly label the hazardous waste container with its contents ("Hazardous Waste: FLOOR EXPERT EP 1013 KOMPONENTA A") and the associated hazard symbols.
- Storage:
 - Store the sealed hazardous waste container in a designated, well-ventilated area away from incompatible materials.
- Final Disposal:
 - Dispose of the waste in accordance with local and national regulations for hazardous chemical waste.[\[1\]](#) This typically involves arranging for collection by a licensed hazardous waste disposal company.
 - Contaminated fire extinguishing water must be collected separately and disposed of according to local regulations; it must not be discharged into drains.[\[1\]](#)

Disposal Workflow Diagram



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Caption: Workflow for the disposal of **EP1013** flooring component.

Section 2: EP1013 as a Caspase Inhibitor

This section addresses the disposal of **EP1013**, a broad-spectrum caspase inhibitor used in research. Specific safety data sheets for this compound are not readily available in the public domain. However, based on information for similar caspase inhibitors and general laboratory chemical safety guidelines, a cautious approach to disposal is recommended. One safety data

sheet for a "Caspase-3 Inhibitor III" indicates it is not considered a hazardous substance under OSHA's Hazard Communication Standard.[3] Nevertheless, it is prudent to handle all research chemicals with care.

Safety and Handling Precautions

- General Handling: Avoid ingestion and inhalation. Avoid contact with skin, eyes, or clothing. [3]
- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and lab coat.[3]
- Storage: The solid product is typically stored at -20°C for long-term stability.[4] Solutions in solvents like DMSO are stored at -80°C.[4]

Quantitative Data Summary

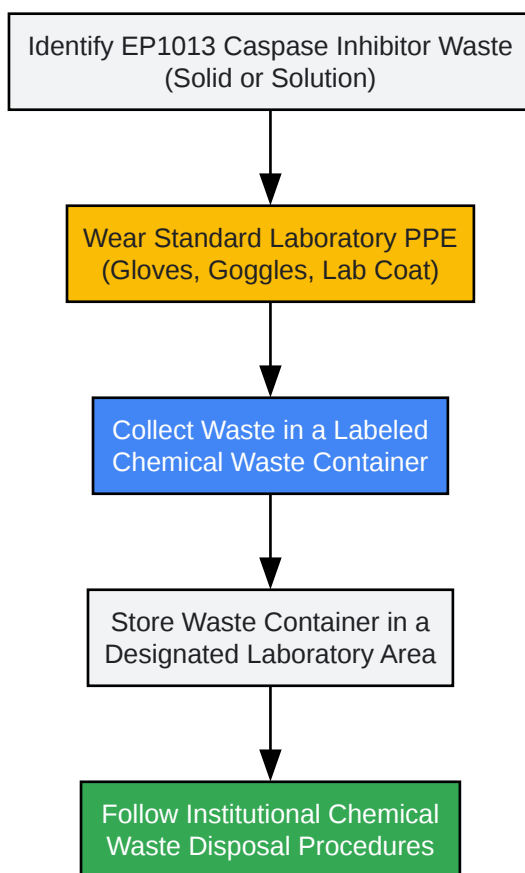
Property	Value	Reference
Molecular Formula	C ₁₈ H ₂₃ FN ₂ O ₆	[4]
Molecular Weight	382.38 g/mol	[4]
Storage (Powder)	-20°C for up to 3 years	[4]
Storage (Solvent)	-80°C for up to 1 year	[4]
Solubility	60 mg/mL in DMSO (156.91 mM)	[4]

Step-by-Step Disposal Protocol

- Small Quantities (Solid):
 - For trace amounts or minor spills of the solid, carefully sweep up the material, avoiding dust formation, and place it into a suitable, sealed container for disposal.[3]
- Solutions:

- Small quantities of solutions, particularly if diluted in a non-hazardous solvent, should be collected in a designated waste container for chemical waste.
- Do not pour solutions down the drain unless explicitly permitted by your institution's safety office for non-hazardous materials.
- Labeling:
 - Label the waste container with the chemical name ("**EP1013** Caspase Inhibitor") and any solvents used.
- Final Disposal:
 - Dispose of the waste through your institution's chemical waste management program. This ensures compliance with all applicable regulations.
 - Even if a compound is not officially classified as hazardous, it is best practice to dispose of it as chemical waste rather than in the regular trash.

Disposal Workflow Diagram



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Caption: Workflow for the disposal of **EP1013** caspase inhibitor.

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- To cite this document: BenchChem. [Proper Disposal Procedures for EP1013]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15582386#ep1013-proper-disposal-procedures\]](https://www.benchchem.com/product/b15582386#ep1013-proper-disposal-procedures)

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